

# The Pivotal Role of Trimethylsulfoxonium Bromide in Modern Organosulfur Chemistry: A Technical Guide

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## Compound of Interest

Compound Name: Trimethylsulfoxonium Bromide

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## Abstract

**Trimethylsulfoxonium bromide** has emerged as a cornerstone reagent in organosulfur chemistry, primarily recognized for its critical role in the generation of dimethylsulfoxonium methylide, the key intermediate in the widely applied Corey-Chaykovsky reaction. This technical guide provides an in-depth exploration of the synthesis, properties, and diverse applications of **trimethylsulfoxonium bromide**, with a particular focus on its utility in the construction of essential organic motifs such as epoxides and cyclopropanes. Detailed experimental protocols for its synthesis and key reactions are presented, alongside a comprehensive summary of its physicochemical and spectroscopic data. Furthermore, this guide illustrates the fundamental reaction pathways and experimental workflows through detailed diagrams, offering a valuable resource for researchers and professionals in organic synthesis and drug development.

## Introduction

Organosulfur compounds are of paramount importance in organic chemistry, finding extensive applications in the synthesis of pharmaceuticals, agrochemicals, and functional materials. Among the vast array of organosulfur reagents, sulfoxonium salts, and in particular **Trimethylsulfoxonium bromide**, have garnered significant attention due to their unique

reactivity and synthetic utility.[1] This guide will delve into the core aspects of **Trimethylsulfoxonium bromide**, providing a technical overview of its significance and practical application in contemporary organic synthesis.

## Physicochemical and Spectroscopic Properties

**Trimethylsulfoxonium bromide** is a white crystalline solid that is soluble in polar solvents such as water and dimethyl sulfoxide (DMSO).[2] Its stability and ease of handling, compared to other related sulfur ylide precursors, make it a preferred reagent in many synthetic applications.[3]

### Physical and Chemical Data

Property	Value	Reference(s)
Chemical Formula	C <sub>3</sub> H <sub>9</sub> BrOS	[4]
Molecular Weight	173.07 g/mol	[4]
Appearance	White to off-white crystalline powder	[2]
Melting Point	188-191 °C	[5]
Solubility	Soluble in water and DMSO	[2]
Purity (typical)	≥98.0%	[6]

### Spectroscopic Data

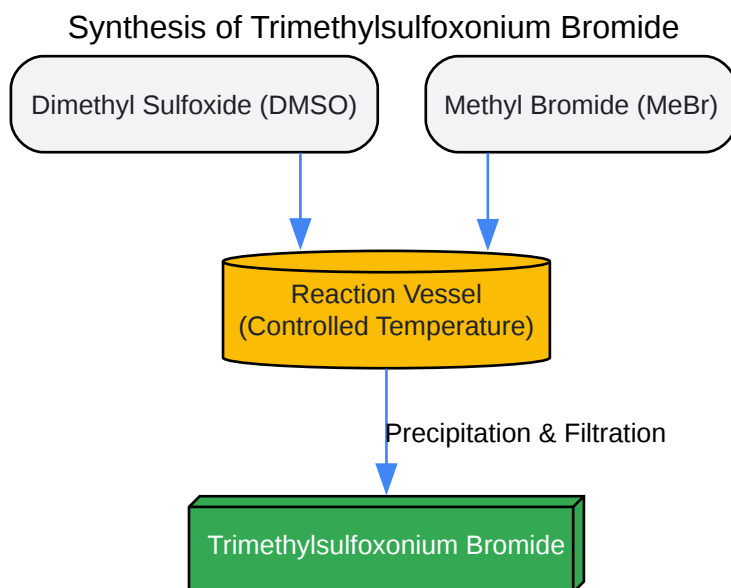
The structural integrity of **Trimethylsulfoxonium bromide** can be confirmed through various spectroscopic techniques.

Spectroscopy	Data	Reference(s)
$^1\text{H}$ NMR (DMSO- $d_6$ )	$\delta$ ~3.8 ppm (s, 9H) (typical for trimethylsulfoxonium salts)	[7][8][9]
$^{13}\text{C}$ NMR (DMSO- $d_6$ )	$\delta$ ~40 ppm (typical for methyl groups attached to sulfoxonium sulfur)	[5][7]
FTIR (KBr pellet)	Strong S=O stretching band expected around 1200-1250 $\text{cm}^{-1}$	[10][11]

## Synthesis of Trimethylsulfoxonium Bromide

The most common and industrially relevant synthesis of **Trimethylsulfoxonium bromide** involves the reaction of dimethyl sulfoxide (DMSO) with methyl bromide.[9] Care must be taken during this synthesis as the reaction can be exothermic.

### Synthetic Workflow



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Synthesis of **Trimethylsulfoxonium Bromide**.

## Detailed Experimental Protocol

### Materials:

- Dimethyl sulfoxide (DMSO)
- Methyl bromide (MeBr)
- Isopropanol (for washing)
- Reaction vessel equipped with a stirrer, thermometer, and a means for controlled gas addition.

### Procedure:

- Charge the reaction vessel with dimethyl sulfoxide.
- With vigorous stirring, slowly bubble methyl bromide gas into the DMSO at a controlled temperature, typically between 50-75 °C.
- The reaction is exothermic and should be carefully monitored. The addition rate of methyl bromide should be adjusted to maintain the desired temperature.
- After the addition is complete, the reaction mixture is stirred for an additional period to ensure complete reaction.
- Upon cooling, **Trimethylsulfoxonium bromide** precipitates out of the solution.
- The solid product is collected by filtration, washed with a suitable solvent like isopropanol to remove any unreacted starting materials, and then dried under vacuum.
- This process can yield **Trimethylsulfoxonium bromide** in yields of up to 90%.<sup>[9]</sup>

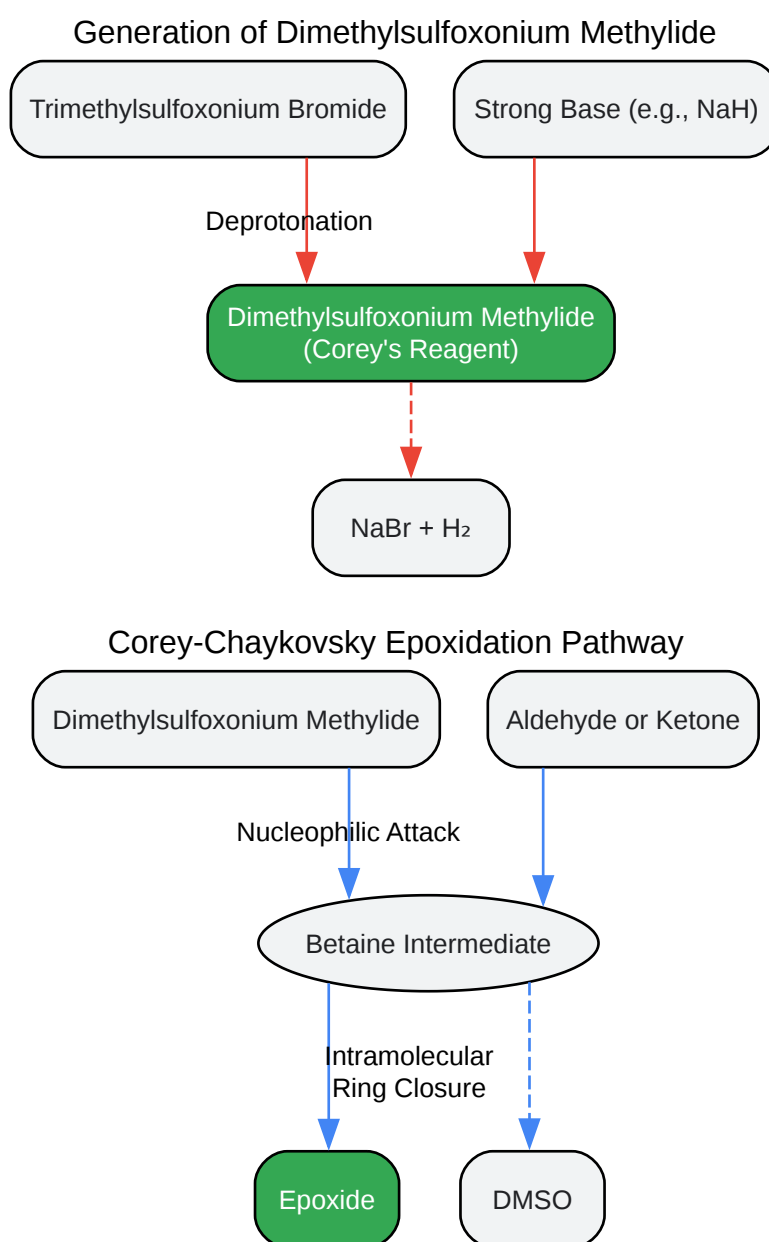
## The Corey-Chaykovsky Reaction: A Cornerstone Application

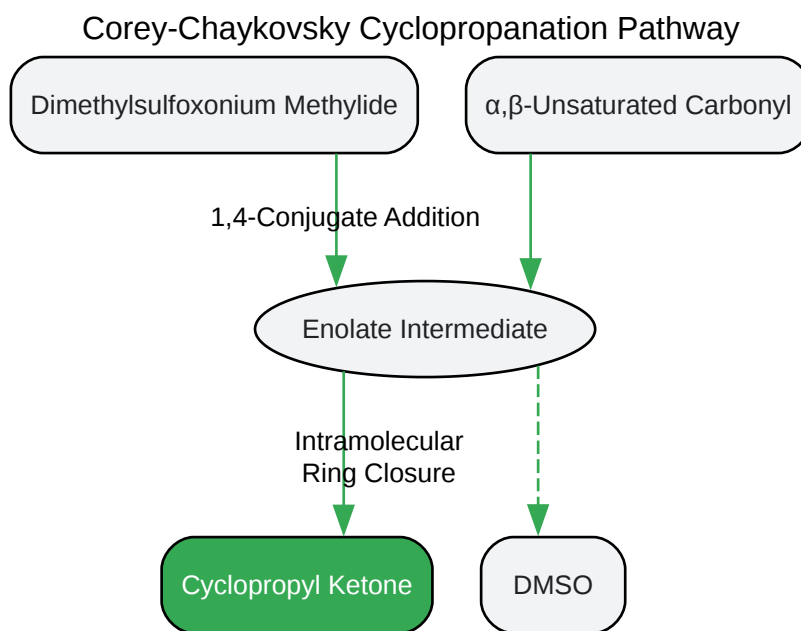
The premier application of **Trimethylsulfoxonium bromide** is as a precursor to dimethylsulfoxonium methylide, a stabilized sulfur ylide. This ylide is a key reagent in the

Corey-Chaykovsky reaction, which is a powerful method for the synthesis of epoxides from aldehydes and ketones, and cyclopropanes from  $\alpha,\beta$ -unsaturated carbonyl compounds.[1][10][11]

## Generation of Dimethylsulfoxonium Methylide

The first step in the Corey-Chaykovsky reaction is the deprotonation of **Trimethylsulfoxonium bromide** with a strong base, such as sodium hydride, to generate the reactive dimethylsulfoxonium methylide.





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